

# physical properties like melting and boiling point of 2-Acetyl-3-bromothiophene

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## Compound of Interest

Compound Name: 2-Acetyl-3-bromothiophene

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An In-depth Technical Guide to the Physical Properties of **2-Acetyl-3-bromothiophene**

## Authored by a Senior Application Scientist

This guide provides an in-depth exploration of the key physical properties of **2-Acetyl-3-bromothiophene** (CAS No. 42877-08-7), a critical intermediate in modern organic synthesis. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical insights into the experimental determination and application of these properties.

## Introduction: The Significance of 2-Acetyl-3-bromothiophene

**2-Acetyl-3-bromothiophene** is a halogenated thiophene derivative widely utilized as a versatile building block in the synthesis of complex organic molecules, particularly in the pharmaceutical industry.<sup>[1]</sup> Its structure, which incorporates an acetyl group and a bromine atom on a thiophene ring, provides two reactive sites for further chemical transformations.<sup>[1]</sup> The bromine atom, for instance, is well-suited for participation in various cross-coupling reactions, such as Suzuki and Stille couplings, which are fundamental to the construction of novel carbon-carbon bonds.<sup>[1]</sup>

A thorough understanding of its physical properties, such as melting and boiling points, is not merely academic. These parameters are fundamental to its practical application, dictating

conditions for storage, handling, reaction setup, and, most critically, purification. The purity of a synthetic intermediate is paramount for the success of subsequent reactions, and physical properties serve as the first and most direct measure of sample integrity.

## Core Physical Properties

The physical characteristics of **2-Acetyl-3-bromothiophene** are summarized below. These values are essential for laboratory handling and process design.

| Property          | Value                              | Source(s) |
|-------------------|------------------------------------|-----------|
| CAS Number        | 42877-08-7                         | [2][3][4] |
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> BrOS | [2][3][4] |
| Molecular Weight  | 205.07 g/mol                       | [2][4][5] |
| Appearance        | White to brown solid or liquid     | [1]       |
| Melting Point     | 28-41°C                            | [2][3]    |
| Boiling Point     | 102-105°C at 4 mmHg                | [2][3]    |
| Density           | ~1.619 g/cm <sup>3</sup>           | [2][3]    |
| Refractive Index  | ~1.611 (at 20°C)                   | [2]       |
| Flash Point       | >110°C                             |           |

## Analysis of the Melting Point

There is a noted variance in the reported melting point of **2-Acetyl-3-bromothiophene**, with ranges cited as 28-35°C and 38-41°C.[1][2][3][6] This discrepancy is significant and warrants careful consideration.

- **Causality of Variation:** The primary reason for such variation in melting point is typically the presence of impurities. Residual starting materials, solvents, or byproducts from the synthesis can depress and broaden the melting range. For instance, incomplete bromination of 2-acetylthiophene could leave residual starting material, altering the observed melting point.

- **Experimental Significance:** A sharp melting point range (typically  $< 2^{\circ}\text{C}$ ) is a strong indicator of high purity. The wider ranges reported suggest that the samples measured may have contained varying levels of impurities. Therefore, researchers should use the melting point not just as an identifier but as a crucial preliminary purity check.

## Analysis of the Boiling Point

The boiling point is consistently reported as 102-105°C at a reduced pressure of 4 mmHg.[2][3]

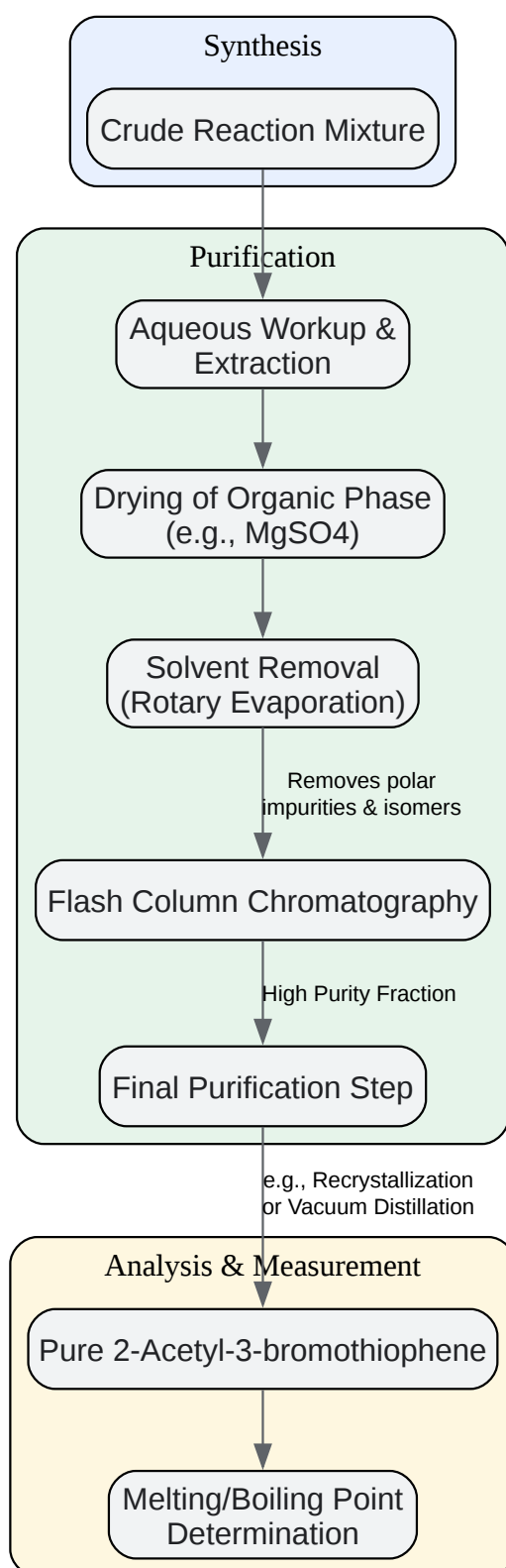
- **Rationale for Vacuum Distillation:** Reporting the boiling point under reduced pressure is standard practice for organic compounds that are susceptible to decomposition at their atmospheric boiling point. The acetyl and bromo-substituted thiophene ring may not be stable at the high temperatures required for boiling at atmospheric pressure. Vacuum distillation allows the compound to vaporize at a much lower temperature, preserving its chemical integrity during purification. This is the preferred method for purifying **2-Acetyl-3-bromothiophene** on a larger scale.[7]

## Experimental Protocols for Property Determination and Purification

The reliability of physical property data is directly dependent on the purity of the sample. Therefore, a robust purification strategy is the necessary precursor to any accurate measurement.

## General Synthesis and Purification Workflow

The synthesis of **2-Acetyl-3-bromothiophene** typically involves the acylation of a 3-bromothiophene precursor. The crude product from such a reaction will invariably contain unreacted starting materials and side products, necessitating a multi-step purification process to isolate the pure compound.



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Caption: General workflow for the purification and analysis of **2-Acetyl-3-bromothiophene**.

## Step-by-Step Protocol: Purification by Flash Column Chromatography

This protocol is a self-validating system for achieving high purity, essential before determining physical constants.

- Preparation of the Crude Sample:
  - Dissolve the crude **2-Acetyl-3-bromothiophene** oil/solid in a minimal amount of dichloromethane.
  - Add a small amount of silica gel to this solution to create a slurry.
  - Gently remove the solvent under reduced pressure (rotary evaporation) until a dry, free-flowing powder is obtained. This "dry loading" method prevents band broadening on the column and improves separation.
- Column Packing:
  - Select an appropriate size glass column.
  - Prepare a slurry of silica gel in a non-polar solvent (e.g., hexanes).
  - Pour the slurry into the column and allow it to pack under gravity or gentle pressure, ensuring no air bubbles are trapped. The flat, uniform bed is critical for good separation.
- Loading and Elution:
  - Carefully add the dry-loaded sample to the top of the silica bed.
  - Begin elution with a low-polarity mobile phase (e.g., 95:5 Hexanes:Ethyl Acetate). The choice of solvent system should be guided by prior Thin Layer Chromatography (TLC) analysis to ensure the desired compound separates well from impurities.
  - Gradually increase the polarity of the mobile phase (gradient elution) as needed to move the product down the column.
- Fraction Collection and Analysis:

- Collect small fractions of the eluent in test tubes.
- Monitor the separation using TLC, spotting each fraction on a TLC plate.
- Combine the fractions that contain the pure product (identified by a single spot at the correct R<sub>f</sub> value on the TLC plate).
- Solvent Removal:
  - Remove the solvent from the combined pure fractions using a rotary evaporator to yield the purified **2-Acetyl-3-bromothiophene**.

## Protocol: Melting Point Determination

- Sample Preparation: Ensure the purified sample is completely dry and finely powdered.
- Capillary Loading: Load a small amount of the powdered sample into a capillary tube, tapping gently to pack the sample to a height of 2-3 mm.
- Measurement: Place the capillary tube in a calibrated melting point apparatus.
- Heating: Heat the sample rapidly to about 15-20°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute.
- Observation: Record the temperature at which the first drop of liquid appears (the start of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the range). A pure sample will exhibit a sharp range of 1-2°C.

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